

Technical Guide: Stability and Storage of 1-Methyl-5-(tributylstannyl)-1H-imidazole

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Compound of Interest

Compound Name: 1-Methyl-5-(tributylstannyl)-1H-imidazole

Cat. No.: B115652

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the stability and recommended storage conditions for **1-Methyl-5-(tributylstannyl)-1H-imidazole** (CAS No. 147716-03-8). Proper handling and storage are crucial for maintaining the integrity and reactivity of this organotin compound, which is utilized in pharmaceutical development and as a ligand for transition metal catalysts.^[1]

Core Compound Properties

1-Methyl-5-(tributylstannyl)-1H-imidazole is a combustible, acute toxic liquid.^[2] Key physical and chemical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₁₆ H ₃₂ N ₂ Sn	[3][4]
Molecular Weight	371.15 g/mol	[2][3][4]
Appearance	Liquid	[2]
Boiling Point	160-164 °C at 2 mmHg	[2][5]
Density	1.220 g/mL at 25 °C	[2][5]
Refractive Index	n _{20/D} 1.510	[2][5]
Solubility	Springly soluble in water	[1][6]

Stability Profile and Incompatible Materials

This organotin compound is considered stable under recommended storage conditions.[1] However, it is incompatible with strong oxidizing agents.[1][7] Contact with such materials should be strictly avoided to prevent vigorous reactions that could compromise the compound's integrity and create hazardous situations.

Recommended Storage and Handling Conditions

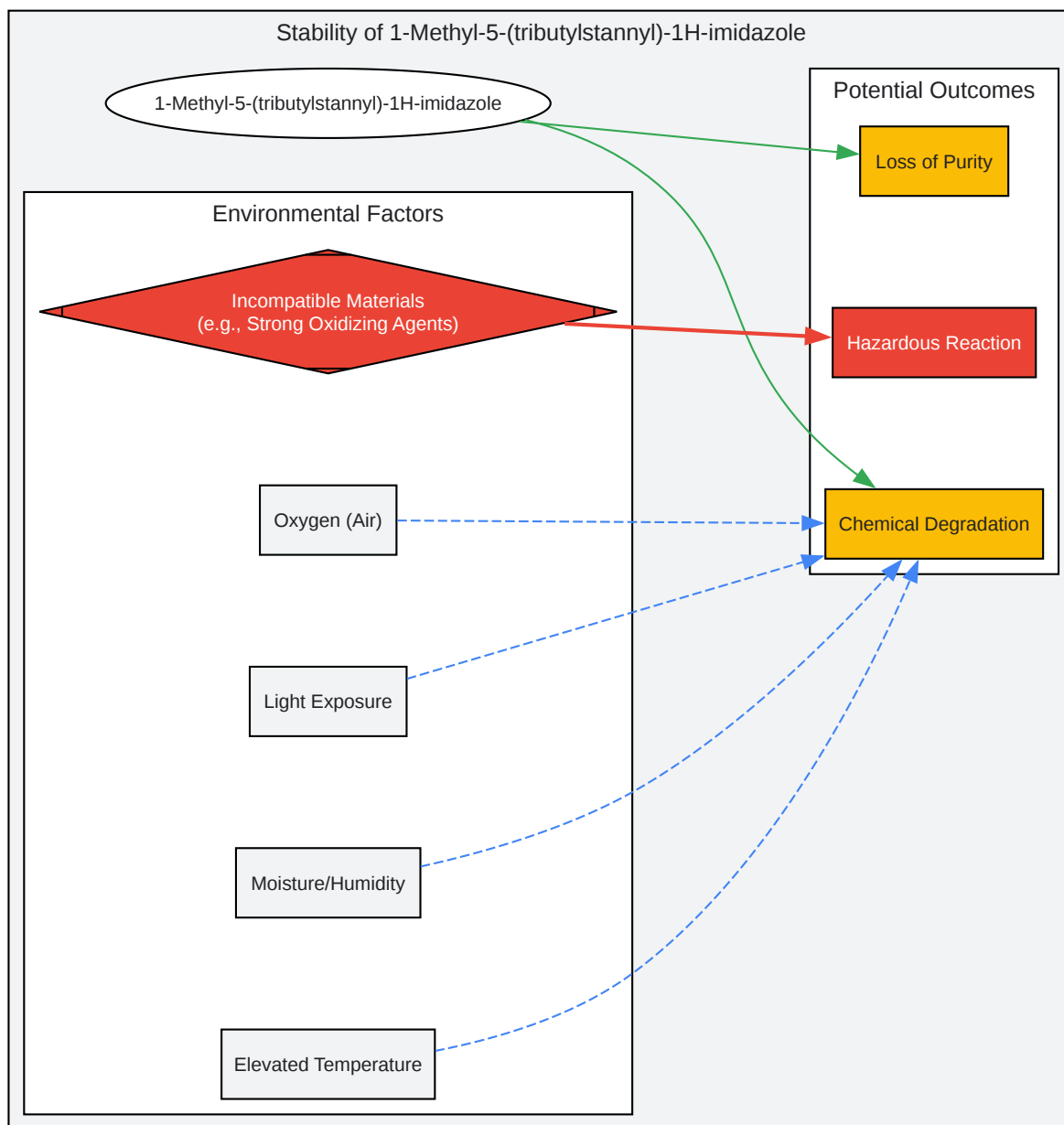
To ensure the long-term stability and purity of **1-Methyl-5-(tributylstannyl)-1H-imidazole**, the following storage conditions are recommended based on safety data sheets and product information from chemical suppliers:

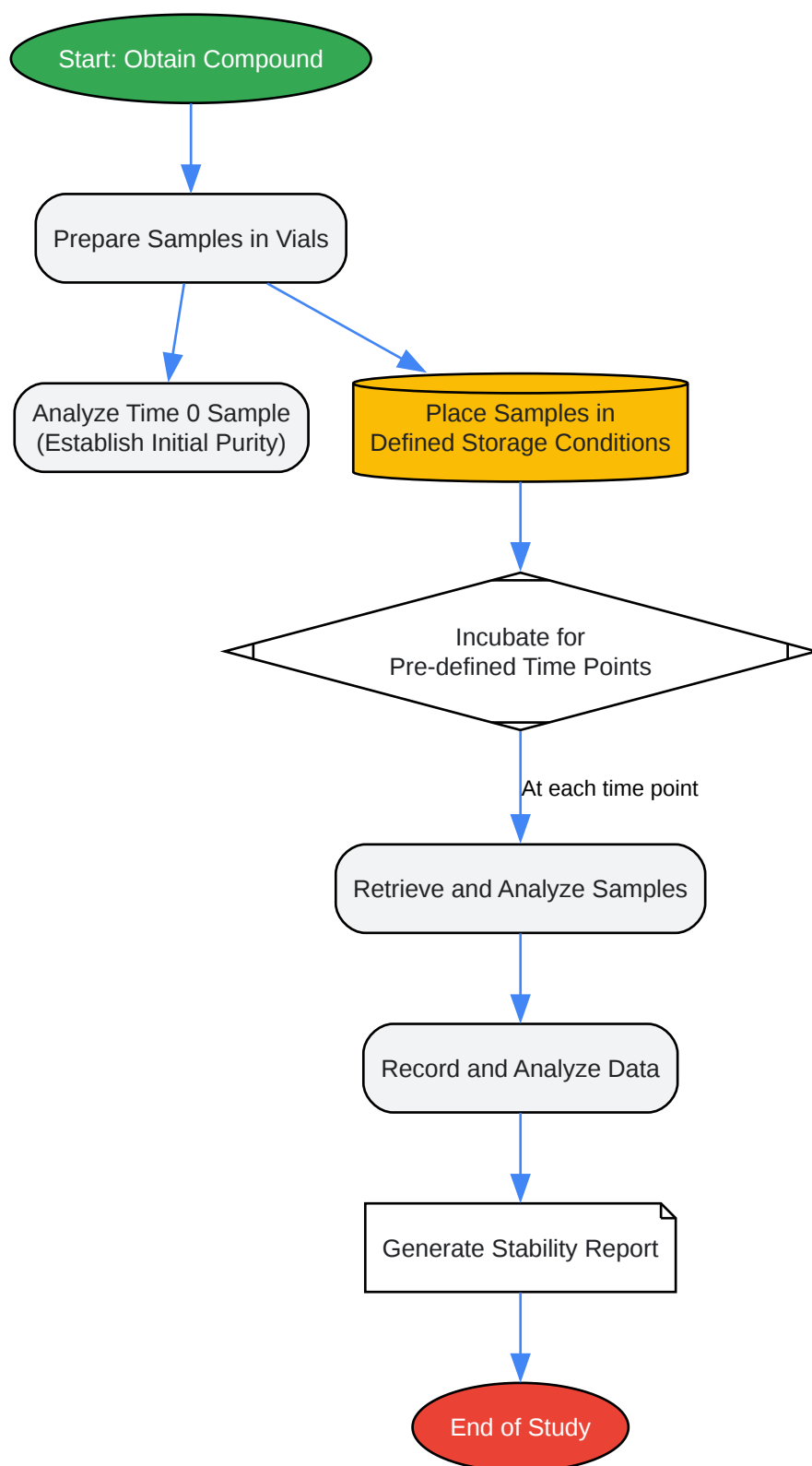
Condition	Recommendation	Source
Temperature	Store in a cool place.	[7][8]
Atmosphere	Store in a dry, well-ventilated area.	[7][8]
Container	Keep container tightly closed.	[7][8][9]
Location	Store in a corrosives area, away from heat, sparks, and open flames. Store apart from foodstuff containers.	[7][8]

For handling, it is imperative to use this compound only under a chemical fume hood.[7] Appropriate personal protective equipment, including gloves and eye protection, should be worn.[10] Do not get in eyes, on skin, or on clothing.[7]

Logical Relationship Diagram: Factors Affecting Stability

The following diagram illustrates the key environmental factors that can influence the stability of **1-Methyl-5-(tributylstannyl)-1H-imidazole**.





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References

- 1. 1-Methyl-5-(tri-n-butylstannyl)imidazole, 90+%, Thermo Scientific 1 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 2. 1-甲基-5-(三丁基锡基)咪唑 95% | Sigma-Aldrich [sigmaaldrich.com]
- 3. scbt.com [scbt.com]
- 4. alfa-chemistry.com [alfa-chemistry.com]
- 5. 1-Methyl-5-(tributylstannyl)-1H-imidazole, CAS No. 147716-03-8 - iChemical [ichemical.com]
- 6. 1-Methyl-5-(tri-n-butylstannyl)imidazole, 90+%, Thermo Scientific™ | Thermo Fisher Scientific India Pvt. Ltd. | Mumbai | ePharmaLeads [chembeez.com]
- 7. fishersci.com [fishersci.com]
- 8. chemicalbook.com [chemicalbook.com]
- 9. sigmaaldrich.com [sigmaaldrich.com]
- 10. tcichemicals.com [tcichemicals.com]
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